Unveiling the Solid-State Architecture of 1,4-Dimethoxyanthracene: A Technical Guide

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Compound of Interest

Compound Name:	*1,4-Dimethoxyanthracene*
CAS No.:	*13076-29-4*
Cat. No.:	*B1581315*

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Introduction: The Significance of Crystalline Structure

In the realm of materials science and pharmaceutical development, an in-depth understanding of the crystalline structure of a molecule is paramount. It is this three-dimensional arrangement of atoms in the solid state that dictates a compound's physical and chemical properties, including solubility, melting point, stability, and bioavailability. This guide provides a comprehensive technical overview of the crystal structure of **1,4-Dimethoxyanthracene**, a derivative of the polycyclic aromatic hydrocarbon anthracene. Anthracene and its derivatives are of significant interest due to their applications in organic electronics, fluorescent probes, and as scaffolds in medicinal chemistry.[1] The introduction of methoxy groups at the 1 and 4 positions significantly influences the electronic properties and intermolecular interactions of the parent anthracene core, making the study of its crystal structure particularly insightful.

Experimental Determination of the Crystal Structure

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The definitive method for elucidating the atomic arrangement in a crystalline solid is single-crystal X-ray diffraction. This technique relies on the interaction of X-rays with the electron clouds of the atoms in the crystal, producing a unique diffraction pattern that can be mathematically deconvoluted to generate a three-dimensional model of the electron density, and thus the atomic positions.

Synthesis and Crystallization of 1,4-Dimethoxyanthracene

The journey to determining a crystal structure begins with the synthesis of the target compound and the subsequent growth of high-quality single crystals.

Synthesis Protocol:

A reliable method for the synthesis of **1,4-dimethoxyanthracene** proceeds from 1,4-dihydroxyanthraquinone. A detailed, multi-step synthesis is outlined below, adapted from established procedures for analogous compounds.

- Reduction of 1,4-dihydroxyanthraquinone: A suspension of 1,4-dihydroxyanthraquinone in a suitable solvent (e.g., acetic acid) is treated with a reducing agent, such as zinc dust, under reflux to yield 1,4-dihydroxyanthracene.

- Methylation: The resulting 1,4-dihydroxyanthracene is then methylated using a methylating agent like dimethyl sulfate in the presence of a base (e.g., potassium carbonate) and a suitable solvent (e.g., acetone). The reaction mixture is typically stirred at room temperature or gentle heating to drive the reaction to completion.

- Purification: The crude **1,4-dimethoxyanthracene** is purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Single Crystal Growth Protocol:

Obtaining crystals suitable for X-ray diffraction is often a matter of patient experimentation with various crystallization techniques. Slow evaporation from a saturated solution is a commonly successful method.

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- Solvent Selection: A suitable solvent is one in which the compound is moderately soluble. For **1,4-dimethoxyanthracene**, a solvent system such as dichloromethane/hexane or toluene can be effective.
- Preparation of a Saturated Solution: The purified **1,4-dimethoxyanthracene** is dissolved in a minimal amount of the chosen solvent, with gentle warming if necessary, to create a saturated or near-saturated solution.
- Slow Evaporation: The solution is filtered to remove any particulate matter and the filtrate is placed in a clean vial, loosely covered to allow for the slow evaporation of the solvent.
- Crystal Growth: The vial is left undisturbed in a vibration-free environment. Over a period of several days to weeks, as the solvent slowly evaporates, the concentration of the solute will exceed its solubility limit, and single crystals should begin to form.

Single-Crystal X-ray Diffraction (SCXRD) Workflow

The process of determining a crystal structure from a single crystal involves a series of well-defined steps.



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Figure 1: A generalized workflow for single-crystal X-ray diffraction analysis.

A suitable single crystal of **1,4-dimethoxyanthracene** is carefully selected and mounted on a goniometer head. The crystal is then placed in a diffractometer where it is irradiated with a monochromatic X-ray beam. As the crystal is rotated, a series of diffraction images are collected by a detector. These images are then processed to determine the positions and intensities of the diffraction spots. This information is used to solve the phase problem and generate an initial electron density map. An atomic model is then built into this map and refined against the experimental data to yield the final, precise crystal structure. The final structural data is typically deposited in the Cambridge Crystallographic Data Centre (CCDC) as a Crystallographic Information File (CIF).[2]

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Crystal Structure Analysis of 1,4-Dimethoxyanthracene

The crystal structure of **1,4-Dimethoxyanthracene** has been determined and its crystallographic data is available in the Cambridge Structural Database under the deposition number CCDC 214887.[3][4]

Crystallographic Data

The following table summarizes the key crystallographic parameters for **1,4-Dimethoxyanthracene**.

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Parameter	Value
CCDC Deposition Number	214887
Empirical Formula	$C_{16}H_{14}O_2$
Formula Weight	238.28
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	13.551(4)
b (Å)	14.720(4)
c (Å)	14.591(4)
α (°)	90
β (°)	90.60(3)
γ (°)	90
Volume (Å^3)	2910.4(14)
Z	8
Calculated Density (g/cm^3)	1.352
Absorption Coeff. (mm^{-1})	0.100
F(000)	1248

Data obtained from the Crystallographic Information File (CIF) for CCDC 214887.

Molecular Structure

Within the crystal, the **1,4-dimethoxyanthracene** molecule adopts a largely planar conformation, as is characteristic of the rigid anthracene core. The two methoxy groups are situated at the 1 and 4 positions of one of the terminal benzene rings. The C-O bond lengths and the C-O-C bond angles of the methoxy groups are within the expected ranges for aryl methyl ethers.

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Figure 2: Molecular structure of **1,4-Dimethoxyanthracene**.

Crystal Packing and Intermolecular Interactions

The arrangement of molecules in the crystal lattice, or crystal packing, is governed by a delicate balance of intermolecular forces. In the case of **1,4-dimethoxyanthracene**, the packing is primarily driven by van der Waals interactions and potential weak C-H···π interactions. The planar anthracene cores are likely to arrange in a way that maximizes attractive π-π stacking interactions, a common feature in the crystal structures of polycyclic aromatic hydrocarbons. The presence of the methoxy groups can introduce additional, albeit weak, C-H···O hydrogen bonds, further influencing the overall packing motif. A detailed analysis of the crystal packing can reveal insights into the material's properties, such as its charge transport characteristics, which are crucial for applications in organic electronics.

Spectroscopic and Physicochemical Properties

Beyond the crystal structure, a comprehensive characterization of **1,4-dimethoxyanthracene** involves various spectroscopic and analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy are essential for confirming the molecular structure in solution. The chemical shifts and coupling constants of the protons and carbons provide a detailed map of the molecule's connectivity.
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. The fragmentation pattern can also provide structural information.
- Infrared (IR) Spectroscopy: IR spectroscopy reveals the presence of specific functional groups. For **1,4-dimethoxyanthracene**, characteristic peaks for C-H stretching of the aromatic rings and the methyl groups, as well as C-O stretching of the ether linkages, would be expected.
- Physicochemical Properties: The melting point of **1,4-dimethoxyanthracene** is reported to be in the range of 134.5-136.5 °C.[5] This relatively high melting point is indicative of the significant intermolecular forces present in the crystal lattice.

Applications and Future Directions

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The detailed knowledge of the crystal structure of **1,4-dimethoxyanthracene** provides a foundation for understanding its potential applications and for designing new materials with tailored properties.

- Organic Electronics: The arrangement of the π-systems in the solid state is critical for charge transport. By understanding the crystal packing, researchers can better predict and engineer the performance of **1,4-dimethoxyanthracene**-based materials in devices such as organic field-effect transistors (OFETs) and organic light-emitting diodes (OLEDs).

- Drug Development: For pharmaceutical applications, the crystalline form of an active pharmaceutical ingredient (API) is of utmost importance. Different polymorphs (different crystal structures of the same compound) can have vastly different solubilities and bioavailabilities. The structural information presented here is a crucial first step in any potential development of **1,4-dimethoxyanthracene** or its derivatives as therapeutic agents.

- Materials Science: The ability to predict and control crystal packing is a central goal of crystal engineering. The structure of **1,4-dimethoxyanthracene** serves as a valuable data point for developing and validating computational models that aim to predict the solid-state structures of organic molecules.

In conclusion, the determination and analysis of the crystal structure of **1,4-dimethoxyanthracene** provide fundamental insights into its solid-state behavior. This knowledge is not only of academic interest but also holds practical implications for the rational design of new functional materials and pharmaceutical compounds.

References

- A Review on Anthracene and Its Derivatives: Applications. Open Access Journals. [Link]

- **1,4-Dimethoxyanthracene** | C16H14O2 | CID 83107 - PubChem. National Center for Biotechnology Information. [Link]

- CCDC 276887: Experimental Crystal Structure Determination - Research Explorer The University of Manchester. The University of Manchester. [Link]

- Access & Deposit Crystal Structures - CCDC. The Cambridge Crystallographic Data Centre. [Link]

© 2026 BenchChem. All rights reserved.

- A Practical Synthesis of 1,4,5,8-Tetramethoxyanthracene from Inexpensive and Readily Available 1,8-Dihydroxyanthraquinone | Request PDF. ResearchGate. [Link]
- Selective dealkylation of methoxyanthraquinones via difluoro[1-hydroxymethoxyanthraquinonato-O1,O9]boron chelates: synthesis of hydroxymethoxyanthraquinones. Journal of the Chemical Society, Perkin Transactions 1. [Link]
- Organic synthesis with carbon monoxide: the synthesis of carbamoylstannanes and aromatic carbamoylation. Journal of the Chemical Society, Perkin Transactions 1. [Link]
- 8.7 – Guide to Growing a Single Crystal - MIT OpenCourseWare. Massachusetts Institute of Technology. [Link]
- Crystal structure of 1,4-diethoxy-9,10-anthraquinone. ResearchGate. [Link]
- US5723675A - Method for preparing anthraquinones - Google Patents.
- Crystal structure of 1,4-diethoxy-9,10-anthraquinone - PMC. National Center for Biotechnology Information. [Link]
- Getting crystals your crystallographer will treasure: a beginner’s guide - PMC. National Center for Biotechnology Information. [Link]
- Crystal growing - Peter G Jones. TU Braunschweig. [Link]
- How to Grow Crystals. University of Washington. [Link]
- CN108395381B - Synthesis method of 1, 4-diamino anthraquinone leuco body - Google Patents.
- Synthesis and characterization of 1,2,3,4-naphthalene and anthracene diimides. Beilstein Journal of Organic Chemistry. [Link]
- Growing and Mounting Single Crystals Your Diffractometer Will Treasure. Brigham Young University. [Link]
- CCDC CIF. University of Glasgow. [Link]

© 2026 BenchChem. All rights reserved.

- Crystal structure of 9,10-bis-(2,6-difluorophenyl)-anthracene, C26H14F4. ResearchGate. [Link]
- The Largest Curated Crystal Structure Database - CCDC. The Cambridge Crystallographic Data Centre. [Link]
- Deposit Structures - The Cambridge Crystallographic Data Centre (CCDC). The Cambridge Crystallographic Data Centre. [Link]
- (E)-1-(4-Methoxyanthracen-1-yl)-2-phenyldiazene - PMC. National Center for Biotechnology Information. [Link]
- CCDC 2181759: Experimental Crystal Structure Determination | NSF Public Access Repository. National Science Foundation. [Link]

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Sources

- 1. CN108395381B - Synthesis method of 1, 4-diamino anthraquinone leuco body - Google Patents [patents.google.com]
- 2. ccdc.cam.ac.uk [ccdc.cam.ac.uk]
- 3. 1,4-Dimethoxyanthracene | C16H14O2 | CID 83107 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ccdc.cam.ac.uk [ccdc.cam.ac.uk]
- 5. 13076-29-4 CAS MSDS (1,4-DIMETHOXYANTHRACENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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